

In-Depth Technical Guide on (2-Amino-5-Iodopyridin-3-Yl)Methanol

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Compound of Interest

Compound Name: (2-Amino-5-Iodopyridin-3-Yl)Methanol

Cat. No.: B1285548

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **(2-Amino-5-Iodopyridin-3-Yl)Methanol**, a compound of interest in various research and development applications.

Physicochemical Data Summary

The key quantitative data for **(2-Amino-5-Iodopyridin-3-Yl)Methanol** is summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C ₆ H ₇ IN ₂ O
Molecular Weight	250.04 g/mol [1] [2] [3] [4]
CAS Number	618107-90-7 [1] [2]

Experimental Protocols

Detailed experimental methodologies for the determination of the molecular weight of **(2-Amino-5-Iodopyridin-3-Yl)Methanol** would typically involve standard analytical techniques such as mass spectrometry.

Mass Spectrometry for Molecular Weight Determination:

A high-resolution mass spectrometer would be calibrated using a known standard. A solution of **(2-Amino-5-Iodopyridin-3-Yl)Methanol** would then be introduced into the instrument. The resulting mass spectrum would show a peak corresponding to the molecular ion, from which the precise molecular weight is determined.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical name to its fundamental properties.

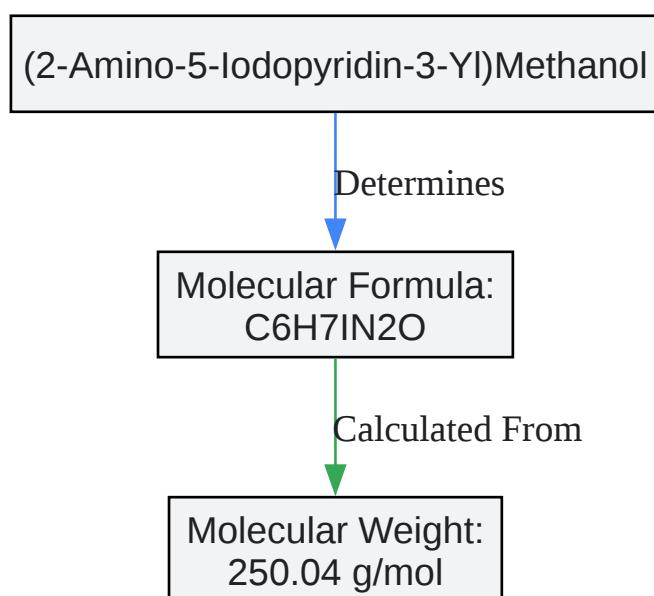


Figure 1: Physicochemical Properties of (2-Amino-5-Iodopyridin-3-Yl)Methanol

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Figure 1: Physicochemical Properties of the Compound.

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References

- 1. (2-Amino-5-iodo-pyridin-3-yl)-methanol AldrichCPR 618107-90-7 [sigmaaldrich.com]
- 2. (2-AMINO-5-IODO-PYRIDIN-3-YL)-METHANOL CAS#: 618107-90-7 [m.chemicalbook.com]
- 3. (2-Amino-5-iodo-pyridin-3-yl)-methanol - Amerigo Scientific [amerigoscientific.com]
- 4. chembk.com [chembk.com]
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